

Technical Guide: AMOZ-CHPh-4-O-C-acid for Immunoassay Development

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Compound of Interest

Compound Name: AMOZ-CHPh-4-O-C-acid

Cat. No.: B12388226

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Introduction

This technical guide provides an in-depth overview of **AMOZ-CHPh-4-O-C-acid**, a critical hapten used in the development of immunoassays for the detection of furaltadone metabolite, 3-amino-5-morpholinomethyl-2-oxazolidinone (AMOZ). Furaltadone is a nitrofuran antibiotic, and monitoring its residues in food products is crucial for safety. This document details the chemical properties, synthesis, and application of **AMOZ-CHPh-4-O-C-acid** in a competitive indirect enzyme-linked immunosorbent assay (ciELISA), providing researchers with the necessary information to utilize this compound in their own studies.

Core Data Presentation

The key quantitative data for **AMOZ-CHPh-4-O-C-acid** is summarized in the table below for easy reference.

Property	Value
CAS Number	1149378-54-0
Molecular Formula	C ₁₇ H ₂₁ N ₃ O ₆
Molecular Weight	363.37 g/mol

Experimental Protocols

The following protocols are based on the methodologies described in the scientific literature for the synthesis of haptens and their use in developing immunoassays for AMOZ. The primary reference for the development of an ELISA using **AMOZ-CHPh-4-O-C-acid** is the work by Xu ZL, et al., published in Talanta in 2013.[\[1\]](#)

Synthesis of Immunizing Hapten (AMOZ-CHPh-4-O-C-acid)

The synthesis of **AMOZ-CHPh-4-O-C-acid** involves the derivatization of AMOZ with 2-(4-formylphenoxy) acetic acid.[\[1\]](#) This process introduces a spacer arm and a terminal carboxylic acid group, which is essential for conjugation to carrier proteins.

Materials:

- 3-amino-5-morpholinomethyl-2-oxazolidinone (AMOZ)
- 2-(4-formylphenoxy) acetic acid
- Sodium cyanoborohydride (NaCNBH_3)
- Methanol
- Distilled water
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Dichloromethane
- Anhydrous sodium sulfate

Procedure:

- Dissolve AMOZ in methanol.

- Add a solution of 2-(4-formylphenoxy) acetic acid in methanol to the AMOZ solution.
- Adjust the pH of the mixture to approximately 6.0 using 1 M HCl.
- Add sodium cyanoborohydride to the solution in small portions while stirring.
- Allow the reaction to proceed at room temperature for 24 hours.
- Quench the reaction by adding distilled water.
- Adjust the pH to 3.0 with 1 M HCl and then to 9.0 with 1 M NaOH.
- Extract the aqueous phase with dichloromethane.
- Dry the organic phase over anhydrous sodium sulfate and evaporate the solvent under reduced pressure to yield the final product, **AMOZ-CHPh-4-O-C-acid**.

Conjugation of Hapten to Carrier Proteins (BSA and OVA)

To elicit an immune response and for use in the ELISA, the synthesized hapten is covalently linked to carrier proteins such as Bovine Serum Albumin (BSA) for immunization and Ovalbumin (OVA) for coating the ELISA plate. The active ester method is commonly employed for this conjugation.

Materials:

- **AMOZ-CHPh-4-O-C-acid**
- N-hydroxysuccinimide (NHS)
- N,N'-Dicyclohexylcarbodiimide (DCC)
- Dimethylformamide (DMF)
- Bovine Serum Albumin (BSA)
- Ovalbumin (OVA)

- Phosphate-buffered saline (PBS), pH 7.4
- Dialysis tubing

Procedure:

- Dissolve **AMTZ-CHPh-4-O-C-acid**, NHS, and DCC in DMF.^[2]
- Stir the mixture at room temperature for 12 hours to form the active ester.
- Centrifuge the mixture to remove the dicyclohexylurea byproduct.
- Dissolve BSA or OVA in PBS.
- Slowly add the supernatant containing the activated hapten to the protein solution while stirring.
- Continue stirring the reaction mixture at 4°C for 24 hours.
- Dialyze the conjugate against PBS for 3 days with several changes of the buffer to remove unconjugated hapten.
- Store the resulting immunogen (**AMTZ-CHPh-4-O-C-acid**-BSA) and coating antigen (**AMTZ-CHPh-4-O-C-acid**-OVA) at -20°C.

Competitive Indirect ELISA (ciELISA) Protocol

This protocol outlines the use of the synthesized conjugates in a competitive indirect ELISA for the detection of AMTZ.^{[3][4]}

Materials:

- Coating antigen (**AMTZ-CHPh-4-O-C-acid**-OVA)
- Primary antibody (anti-AMTZ antibody, raised using **AMTZ-CHPh-4-O-C-acid**-BSA)
- Horseradish peroxidase (HRP)-conjugated secondary antibody
- AMTZ standard solutions

- Sample extracts
- Coating buffer (carbonate-bicarbonate buffer, pH 9.6)
- Washing buffer (PBS with 0.05% Tween 20, PBST)
- Blocking buffer (e.g., 5% non-fat milk in PBST)
- Substrate solution (TMB)
- Stop solution (2 M H₂SO₄)
- 96-well microtiter plates

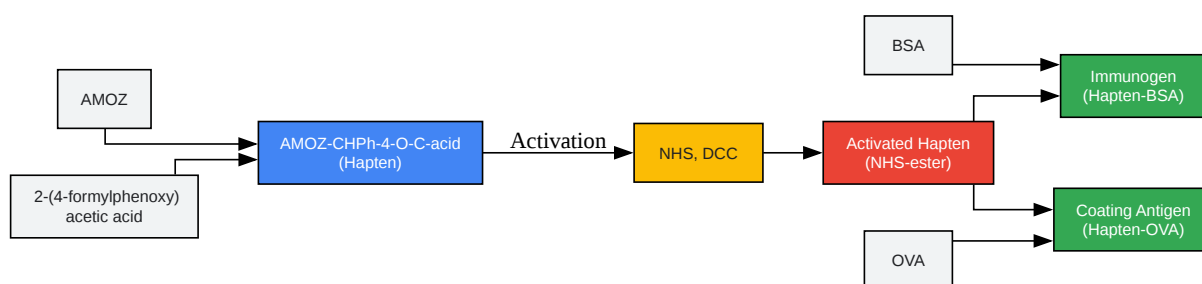
Procedure:

- Coating: Dilute the coating antigen in coating buffer and add 100 µL to each well of a 96-well plate. Incubate overnight at 4°C.
- Washing: Wash the plate three times with washing buffer.
- Blocking: Add 200 µL of blocking buffer to each well and incubate for 2 hours at 37°C to block non-specific binding sites.
- Washing: Wash the plate three times with washing buffer.
- Competitive Reaction: Add 50 µL of AMOZ standard solution or sample extract and 50 µL of the primary antibody solution to each well. Incubate for 1 hour at 37°C.
- Washing: Wash the plate three times with washing buffer.
- Secondary Antibody Incubation: Add 100 µL of HRP-conjugated secondary antibody to each well and incubate for 1 hour at 37°C.
- Washing: Wash the plate five times with washing buffer.
- Substrate Reaction: Add 100 µL of TMB substrate solution to each well and incubate in the dark for 15 minutes at room temperature.

- Stopping the Reaction: Add 50 μ L of stop solution to each well.
- Measurement: Read the absorbance at 450 nm using a microplate reader. The absorbance is inversely proportional to the concentration of AMOZ in the sample.

Mandatory Visualizations

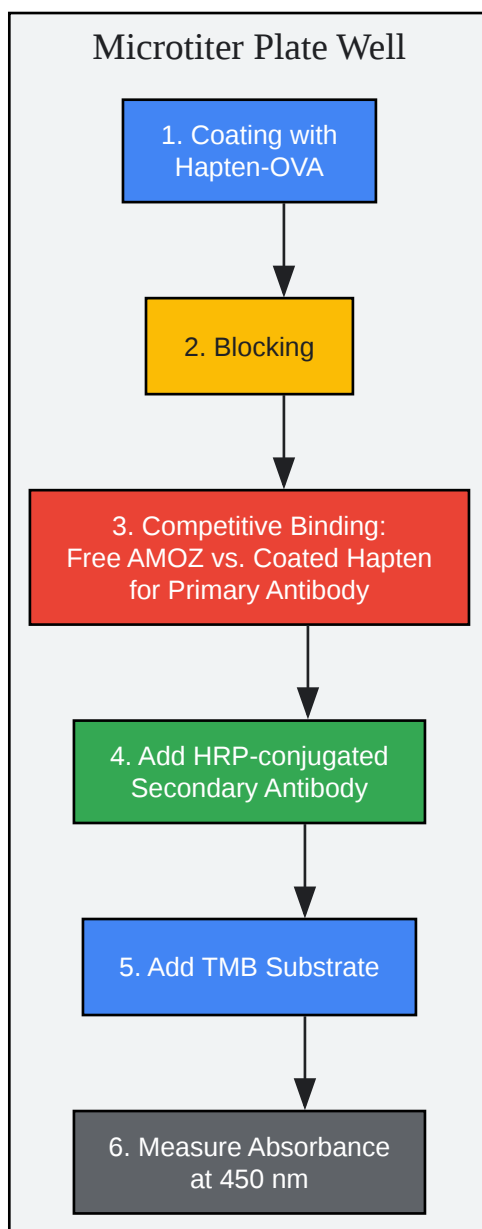
Logical Relationship of Hapten Synthesis and Conjugation



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Caption: Workflow for the synthesis of **AMOZ-CHPh-4-O-C-acid** and its conjugation to carrier proteins.

Experimental Workflow for Competitive Indirect ELISA



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Caption: Step-by-step workflow of the competitive indirect ELISA for AMOZ detection.

Signaling Pathways

AMOZ-CHPh-4-O-C-acid is a synthetic hapten designed for immunological assays. As such, it is not known to be involved in or to modulate any biological signaling pathways. Its function is to act as an epitope for antibody generation and detection.

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References

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